

An In-depth Technical Guide to the Physicochemical Properties of Lincomycin Hydrochloride

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Compound of Interest

Compound Name: *Lincomycin*

Cat. No.: *B1675468*

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Introduction

Lincomycin hydrochloride, a lincosamide antibiotic derived from the bacterium *Streptomyces lincolnensis*, is a critical therapeutic agent against a range of Gram-positive and anaerobic bacteria. A thorough understanding of its physicochemical properties is paramount for the successful formulation, development, and manufacturing of stable, safe, and efficacious drug products. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **lincomycin** hydrochloride, detailed experimental protocols for their determination, and a summary of its mechanism of action.

Chemical and Physical Properties

Lincomycin hydrochloride is a white or almost white crystalline powder.^[1] It exists in various forms, including the anhydrous, monohydrate, and hemihydrate forms, each with distinct properties. The monohydrate is a common commercially available form.^[1]

Chemical Structure and Molecular Formula

The chemical structure of **lincomycin** consists of a propylhydric acid moiety linked to an α -methylthiolincosamine sugar. The hydrochloride salt is formed at the basic N-methylproline.

Structure of **Lincomycin**

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Caption: Chemical structure of **lincomycin**.

The molecular formula and molecular weight vary depending on the hydration state of the molecule.

Form	Molecular Formula	Molecular Weight (g/mol)
Anhydrous	C ₁₈ H ₃₅ CIN ₂ O ₆ S	443.00[2]
Monohydrate	C ₁₈ H ₃₇ CIN ₂ O ₇ S	461.01[3][4]

Physicochemical Data

A summary of the key physicochemical properties of **lincomycin** hydrochloride is presented below. These parameters are crucial for its handling, formulation, and pharmacokinetic profiling.

Property	Value
Melting Point	151-157 °C (monohydrate)
pKa	7.6[5]
Solubility	
Water	Freely soluble (≥ 50 mg/mL)[1][6]
Ethanol (96%)	Slightly soluble[7][8]
DMSO	89 mg/mL[9]

Experimental Protocols

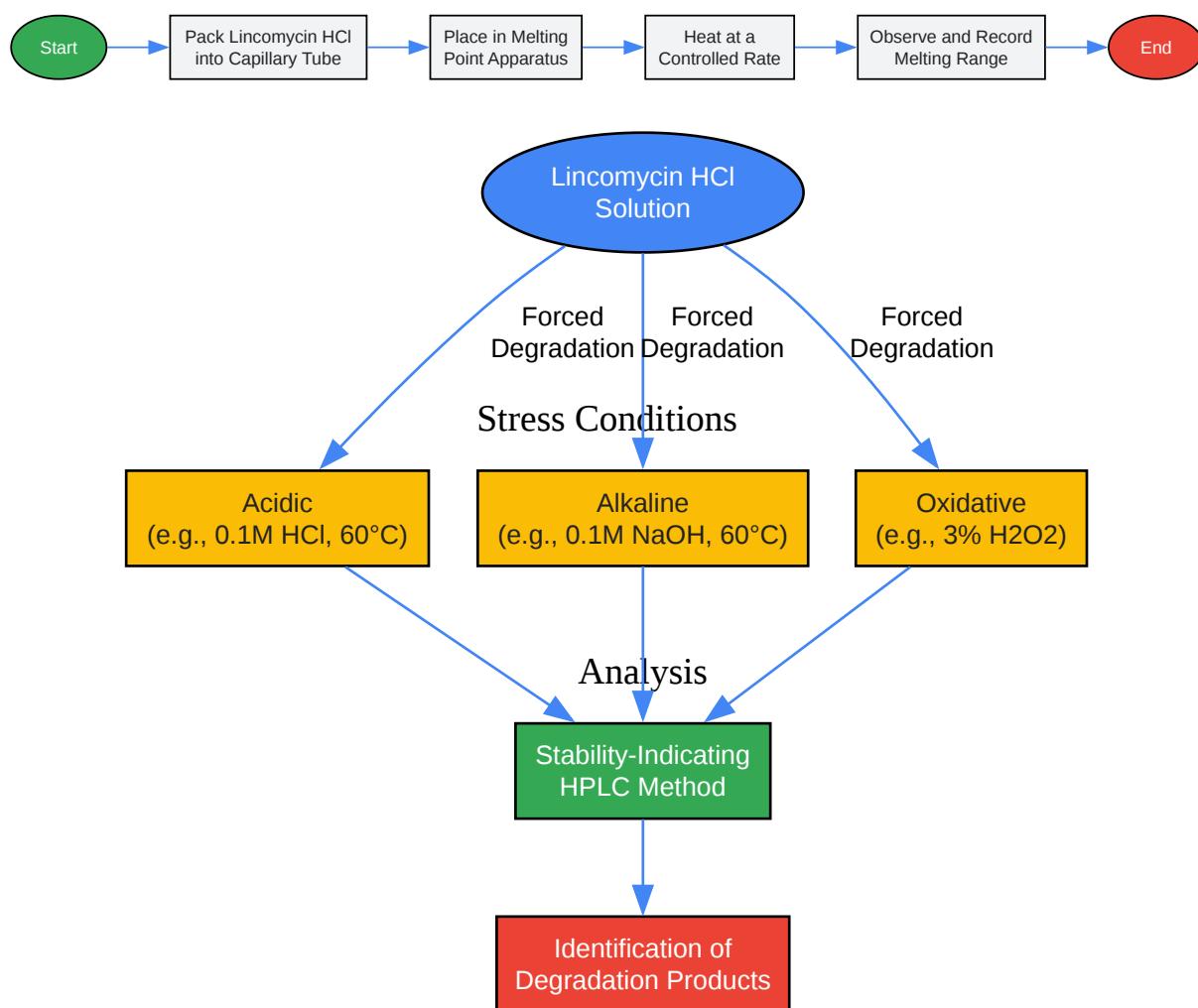
The following sections detail the methodologies for determining the key physicochemical properties of **lincomycin** hydrochloride.

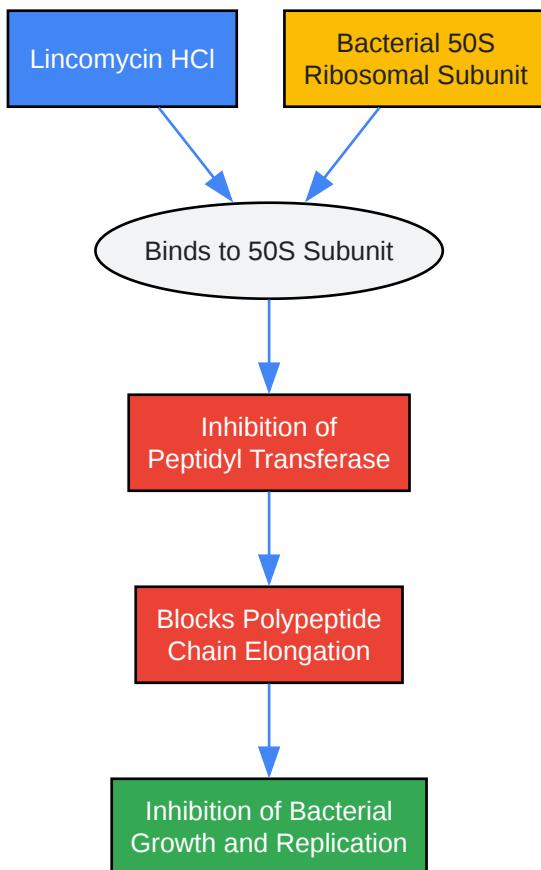
Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the crystalline solid transitions to a liquid.

Methodology:

- A small, finely powdered sample of **lincomycin** hydrochloride is packed into a capillary tube.
- The tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded to define the melting range.





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